

The Role of (R)-Nolpitantium in Enantioselective Synthesis: A Review of Current Applications

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Compound of Interest

Compound Name: (R)-Nolpitantium

Cat. No.: B1217346

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Initial research indicates that **(R)-Nolpitantium**, also known as SR 140333, is a well-documented neurokinin-1 (NK1) receptor antagonist and is not utilized as a catalyst or ligand in enantioselective synthesis. This document clarifies the established role of **(R)-Nolpitantium** and explains the absence of its application in the field of asymmetric catalysis based on available scientific literature.

(R)-Nolpitantium is a potent and selective antagonist of the NK1 receptor, which is involved in various physiological processes, including pain transmission and inflammation. Its primary application lies in pharmacological research to study the effects of substance P, the natural ligand for the NK1 receptor. The "(R)" designation in its name refers to the specific stereoisomer of the molecule, which is crucial for its biological activity as a pharmaceutical agent.

A comprehensive review of scientific databases and chemical literature reveals no instances of **(R)-Nolpitantium** being employed as a catalyst, chiral auxiliary, or ligand in any enantioselective transformations. The core structure of **(R)-Nolpitantium** does not possess the typical features of common catalysts used in asymmetric synthesis, such as phosphine ligands or privileged organocatalytic scaffolds.

Summary of Findings:

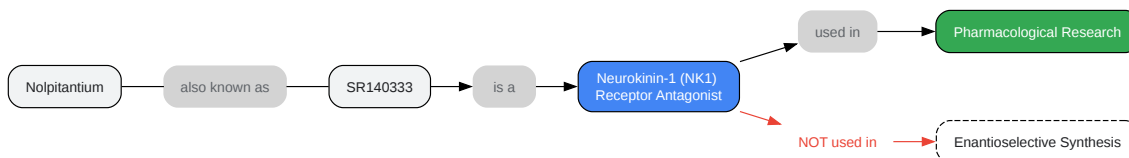
Area of Investigation	Findings
Use in Enantioselective Synthesis	No documented applications found.
Primary Application	Neurokinin-1 (NK1) Receptor Antagonist.
Alternative Names	SR 140333.
Significance of "(R)"	Denotes the specific stereochemistry of the molecule, essential for its biological function as a drug.

Conclusion

The request to create detailed application notes and protocols for the use of **(R)-Nolpitantium** in enantioselective synthesis cannot be fulfilled as there is no evidence to suggest that it is used in this capacity. Researchers and professionals in drug development should note that the established and documented role of **(R)-Nolpitantium** is within the domain of pharmacology as a selective NK1 receptor antagonist. Therefore, no experimental protocols, quantitative data tables, or mechanistic diagrams for its use in synthesis can be provided.

Logical Relationship Diagram

The following diagram illustrates the established identity of **(R)-Nolpitantium** and the absence of a link to enantioselective synthesis.



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